

Personal protective equipment for handling 5H-Benzofuro[3,2-c]carbazole-d10

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Compound of Interest

Compound Name: 5H-Benzofuro[3,2-c]carbazole-d10

Cat. No.: B12379518

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Essential Safety and Handling of 5H-Benzofuro[3,2-c]carbazole-d10

For researchers, scientists, and drug development professionals, the proper handling of specialized compounds like **5H-Benzofuro[3,2-c]carbazole-d10** is paramount for both personal safety and maintaining the integrity of the substance. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this deuterated aromatic heterocyclic compound.

Compound Information:

Property	Value
Chemical Name	5H-Benzofuro[3,2-c]carbazole-d10
CAS Number	2607949-29-9[1][2]
Molecular Formula	C18HD10NO[1]
Molecular Weight	267.35 g/mol [1]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, the parent compound, 5H-Benzofuro[3,2-c]carbazole, is known to be harmful if swallowed (H302) and is associated with a GHS07 (Warning) pictogram. The toxicological properties of this class of compounds are not fully investigated, and it is prudent to assume that it may cause eye, skin, and respiratory tract irritation[3]. Due to its deuterated nature, it is also likely to be hygroscopic, readily absorbing moisture from the atmosphere[4].

Required Personal Protective Equipment:

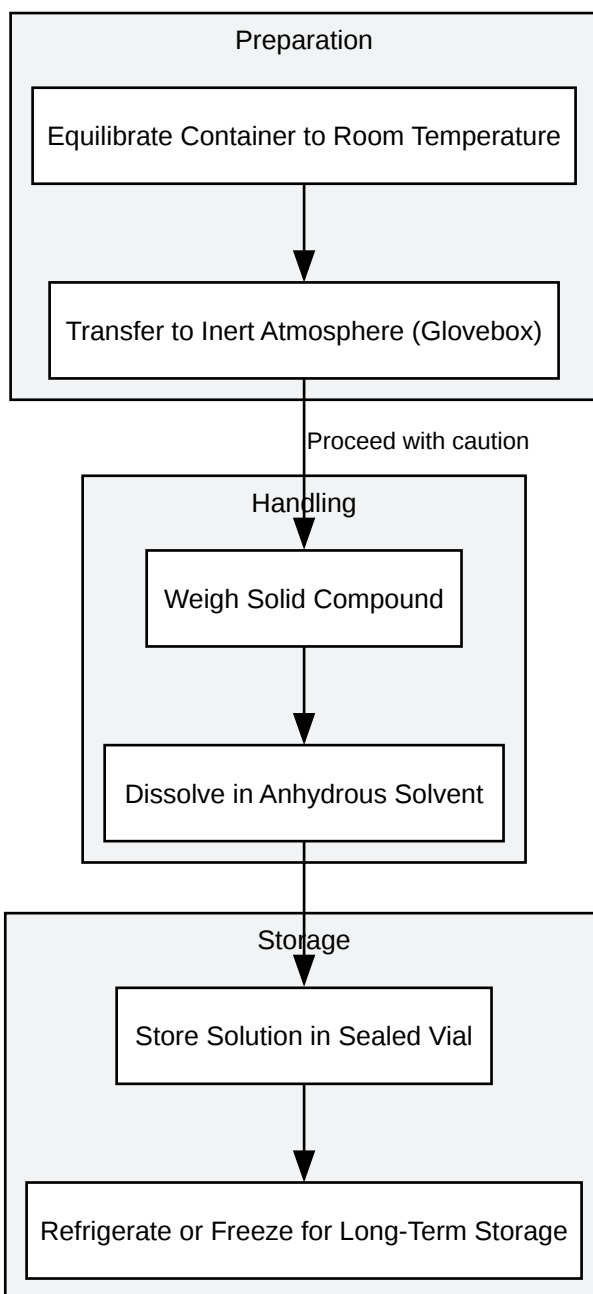
PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves should be worn. Always inspect gloves for integrity before use and change them immediately if contaminated.[5][6]
Eye Protection	Safety glasses with side shields or safety goggles	Must meet ANSI Z87.1 standards to protect against chemical splashes.[5][6]
Body Protection	Laboratory coat	A flame-resistant lab coat (e.g., Nomex) should be worn and fully buttoned to protect against splashes and spills.[5]
Respiratory Protection	Use in a well-ventilated area	All handling of the solid compound should be performed in a certified chemical fume hood to avoid inhalation of dust particles.[3]

Step-by-Step Handling Protocol

The primary concern when handling deuterated compounds is to prevent isotopic dilution through hydrogen-deuterium (H-D) exchange with atmospheric moisture[4][7].

Experimental Workflow:

- **Acclimatization:** Before use, allow the sealed container of **5H-Benzofuro[3,2-c]carbazole-d10** to equilibrate to room temperature. This crucial step prevents condensation from forming inside the container upon opening.[\[4\]](#)
- **Inert Atmosphere Operations:** All manipulations of the compound should be carried out under a dry, inert atmosphere, such as a glove box or under a gentle stream of nitrogen or argon gas. This minimizes exposure to moisture and air.[\[4\]](#)[\[7\]](#)
- **Weighing:** Use a calibrated analytical balance inside the inert atmosphere to accurately weigh the desired amount of the solid.
- **Dissolution:** If preparing a solution, use anhydrous solvents to dissolve the compound.
- **Storage of Solutions:** Store prepared solutions in tightly sealed vials with PTFE-lined caps to prevent solvent evaporation and atmospheric contamination. For long-term storage, refrigeration (2-8 °C) or freezing (-20 °C) is recommended.[\[7\]](#)



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*Safe Handling Workflow for **5H-Benzofuro[3,2-c]carbazole-d10***

First Aid and Emergency Procedures

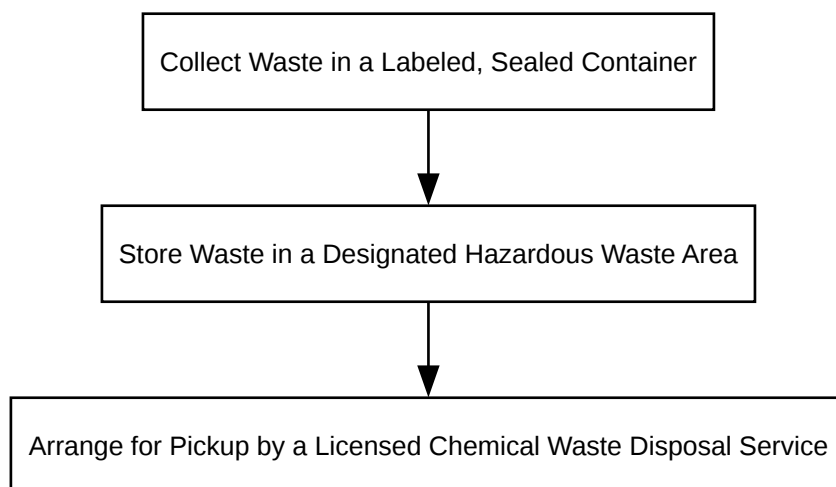
In the event of exposure, immediate action is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open. Seek medical attention. [3]
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists. [3]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cups of water or milk. Seek immediate medical attention. [3]
Spills	In case of a spill, evacuate the area. Wearing appropriate PPE, carefully sweep or vacuum up the solid material, avoiding dust generation. Place the waste in a sealed container for disposal. [3]

Disposal Plan

All waste containing **5H-Benzofuro[3,2-c]carbazole-d10** must be treated as hazardous chemical waste.

Disposal Workflow:



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Chemical Waste Disposal Workflow

Disposal Steps:

- Segregation: Collect all solid waste, contaminated consumables (e.g., gloves, weighing paper), and unused solutions in a dedicated, clearly labeled, and sealed hazardous waste container.
- Storage: Store the waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.
- Disposal: Dispose of the chemical waste through a licensed and certified hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.

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